

Safe Handling and Disposal of 3-Methyladipic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Methyladipic acid

Cat. No.: B1232435

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **3-Methyladipic acid** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and regulatory compliance. **3-Methyladipic acid** is classified as a skin and eye irritant and may cause respiratory irritation.^[1] Therefore, proper personal protective equipment and handling procedures are mandatory.

Immediate Safety and Hazard Information

Chemical Identification:

Property	Value
Chemical Name	3-Methyladipic acid
Synonyms	3-methyl-hexanedioic acid
CAS Number	3058-01-3
Molecular Formula	C ₇ H ₁₂ O ₄
Molecular Weight	160.17 g/mol

Hazard Summary:

Hazard	GHS Classification	Precautionary Statement
Skin Irritation	Category 2	H315: Causes skin irritation. [1]
Eye Irritation	Category 2A	H319: Causes serious eye irritation. [1]
Respiratory Irritation	STOT SE 3	H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Methyladipic acid** to minimize exposure.

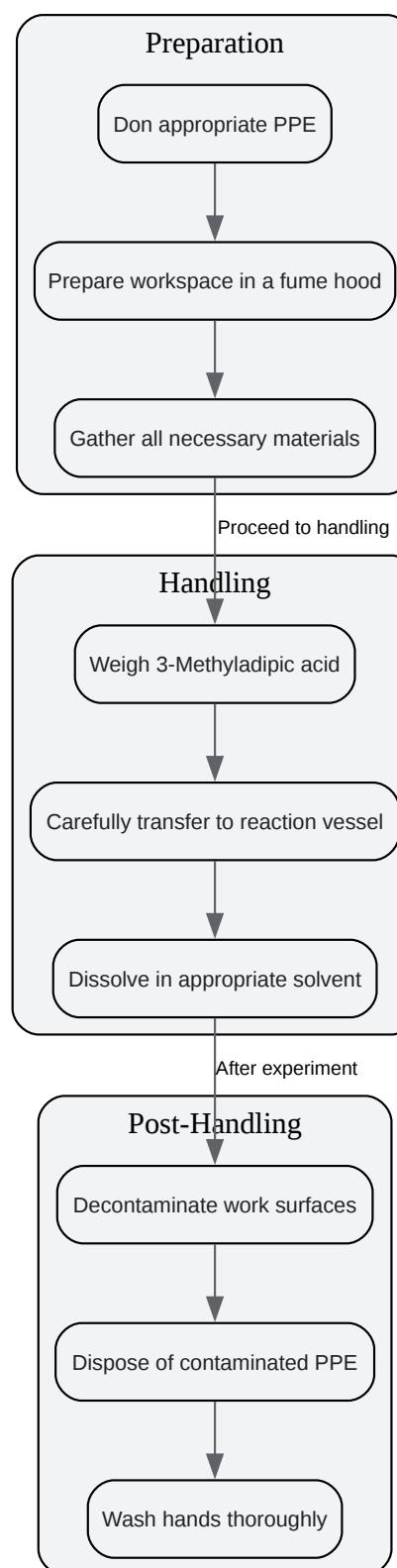
Body Part	Required PPE	Material/Standard	Rationale and Best Practices
Eyes/Face	Chemical safety goggles and/or a face shield.	Splash-proof, polycarbonate lenses are recommended.	Essential for protecting eyes from dust particles and splashes. Standard safety glasses do not offer sufficient protection.
Hands	Chemical-resistant gloves.	Nitrile or butyl rubber gloves are recommended for handling acids.	Inspect gloves for any signs of damage before use. Dispose of contaminated gloves immediately and wash hands thoroughly after removal.
Body	Laboratory coat.	A fully fastened lab coat provides a barrier against accidental spills. For larger quantities, an impervious apron should also be worn.	---
Respiratory	Use in a well-ventilated area or a chemical fume hood.	An N95 dust mask may be suitable for low-level exposure. For higher potential exposures or in case of inadequate ventilation, a respirator with an appropriate cartridge is necessary.	To minimize the inhalation of dust particles.
Feet	Closed-toe shoes.	---	Protects feet from spills and falling

objects.

Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial to prevent accidents and maintain the integrity of **3-Methyladipic acid**.

Experimental Workflow



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Caption: Workflow for handling **3-Methyladipic acid**.

Step-by-Step Handling Protocol

- Preparation:
 - Don all required personal protective equipment as detailed in the PPE table.
 - Prepare a designated workspace within a certified chemical fume hood to minimize inhalation of dust.
 - Ensure an eyewash station and safety shower are readily accessible.
 - Gather all necessary equipment, including spatulas, weighing paper, and reaction vessels.
- Handling:
 - Carefully weigh the desired amount of **3-Methyladipic acid** on weighing paper or in a suitable container. Avoid generating dust.
 - Transfer the solid carefully into the reaction vessel.
 - If dissolving, add the solvent slowly to the solid to avoid splashing.
- Post-Handling:
 - Decontaminate all work surfaces with a suitable cleaning agent.
 - Properly dispose of any contaminated disposable PPE as hazardous waste.
 - Wash hands and any exposed skin thoroughly with soap and water.

Storage

- Store **3-Methyladipic acid** in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Spill Response

For a small spill (less than 5 grams):

- Alert personnel in the immediate area.
- Wearing appropriate PPE, gently cover the spill with an absorbent material like vermiculite or sand to avoid generating dust.
- Carefully sweep the absorbed material into a designated hazardous waste container.
- Decontaminate the spill area with soap and water.
- Label the waste container and dispose of it according to the disposal plan.

For a large spill (more than 5 grams):

- Evacuate the area immediately.
- Alert your institution's environmental health and safety (EHS) department and emergency services.
- Do not attempt to clean up a large spill without proper training and equipment.

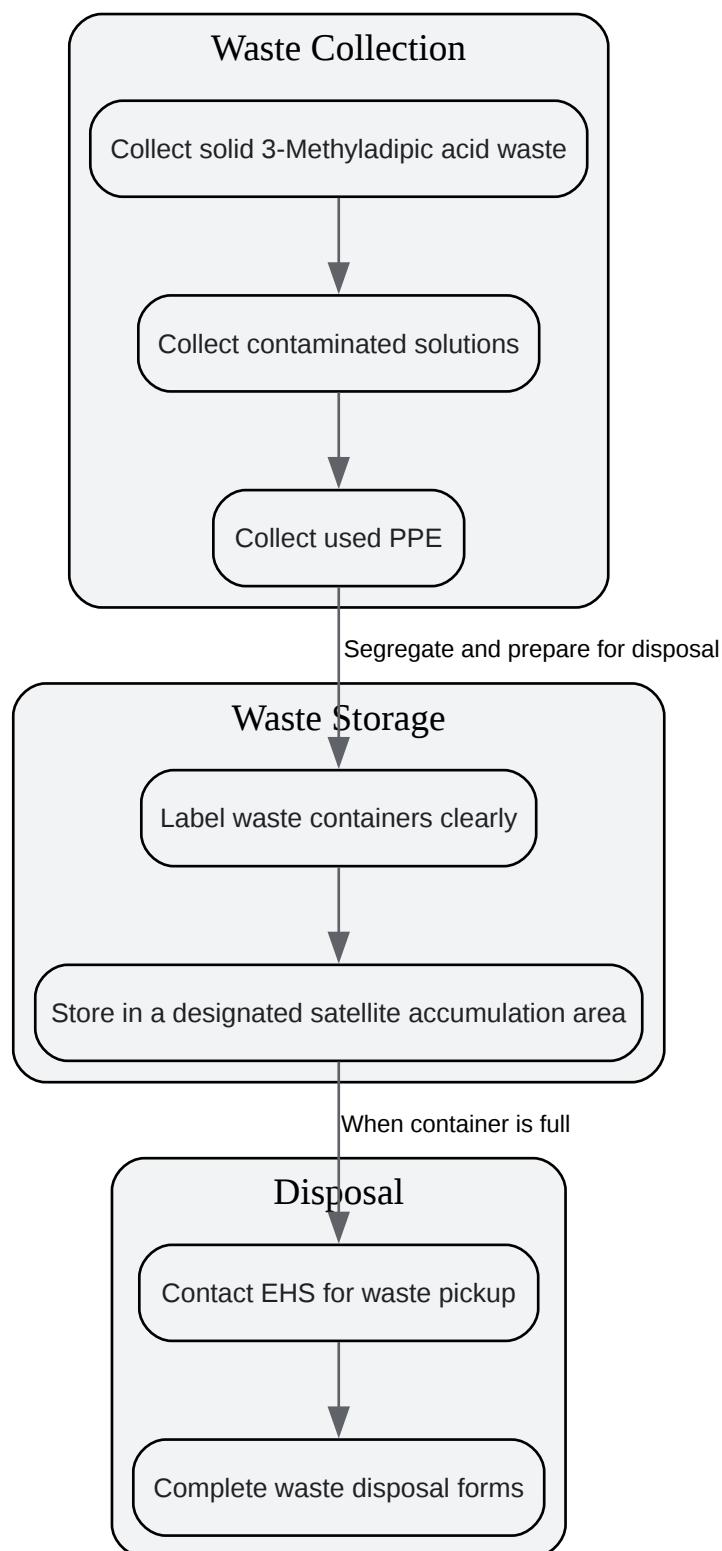
First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **3-Methyladipic acid** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Management Workflow

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Caption: Waste disposal workflow for **3-Methyladipic acid**.

Step-by-Step Disposal Protocol

- Waste Segregation:
 - Do not mix **3-Methyladipic acid** waste with other waste streams.
 - Collect solid waste, including leftover chemical and contaminated absorbents, in a dedicated, properly labeled, and sealed hazardous waste container.
 - Collect contaminated liquid waste (solutions of **3-Methyladipic acid**) in a separate, compatible, and labeled hazardous waste container.
 - Contaminated disposable PPE (gloves, etc.) should be placed in a designated hazardous waste container.
- Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**3-Methyladipic acid**"), and the associated hazards (e.g., "Irritant").
- Storage:
 - Store waste containers in a designated and properly managed satellite accumulation area.
 - Keep containers tightly closed except when adding waste.
- Disposal:
 - Contact your institution's environmental health and safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
 - Follow all institutional and local regulations for hazardous waste disposal. Do not dispose of **3-Methyladipic acid** down the drain.

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References

- 1. 3-Methyladipic acid - Safety Data Sheet [chemicalbook.com]
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